

# An In-depth Technical Guide to 1-Methyl-4-oxocyclohexanecarboxylic Acid

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## Compound of Interest

Compound Name: 1-Methyl-4-oxocyclohexanecarboxylic acid

Cat. No.: B1344273

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This technical guide provides a comprehensive overview of the chemical structure, properties, and key data for **1-Methyl-4-oxocyclohexanecarboxylic acid**, a molecule of interest in organic synthesis and medicinal chemistry.

## Chemical Structure and Identifiers

**1-Methyl-4-oxocyclohexanecarboxylic acid** is a derivative of cyclohexanecarboxylic acid featuring a methyl group at the 1-position and a ketone at the 4-position. This substitution pattern provides a unique chemical scaffold for further functionalization.

Below is a table summarizing the key chemical identifiers for this compound.

Identifier	Value
IUPAC Name	1-methyl-4-oxocyclohexane-1-carboxylic acid[1]
CAS Number	24463-41-0[1][2][3]
Molecular Formula	C <sub>8</sub> H <sub>12</sub> O <sub>3</sub> [3]
Molecular Weight	156.18 g/mol [3]
SMILES	<chem>O=C1CCC(CC1)(C)C(=O)O</chem>
InChI Key	YRFRXDSPVDAITF-UHFFFAOYSA-N[1]

A 2D representation of the chemical structure is provided in the diagram below.

#### 2D Structure of **1-Methyl-4-oxocyclohexanecarboxylic acid**

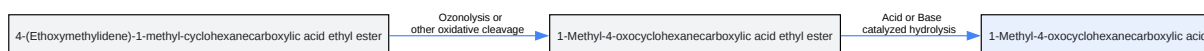
## Physicochemical Properties

A summary of the available physicochemical data for **1-Methyl-4-oxocyclohexanecarboxylic acid** is presented in the table below. It should be noted that experimental data for properties such as boiling point, pKa, and solubility are not readily available in the public domain. The provided LogP and PSA values are predicted.

Property	Value	Source
Melting Point	79-81 °C	[1]
LogP (Predicted)	1.2204	[4]
Polar Surface Area (Predicted)	54.37 Å <sup>2</sup>	[4]

## Synthesis

A definitive, detailed experimental protocol for the synthesis of **1-Methyl-4-oxocyclohexanecarboxylic acid** (CAS 24463-41-0) is not extensively documented in readily accessible literature. However, a plausible synthetic route can be inferred from known organic chemistry transformations. A potential pathway is outlined in the diagram below. This proposed synthesis starts from a known precursor and involves a key hydrolysis step.



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### Proposed Synthesis Pathway

Note: This is a theoretical pathway and would require experimental validation and optimization.

## Spectroscopic Data

At present, publicly available, experimentally determined spectroscopic data ( $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, Mass Spectrometry) specifically for **1-Methyl-4-oxocyclohexanecarboxylic acid** (CAS 24463-41-0) is limited. Researchers are advised to acquire their own analytical data upon synthesis or acquisition of this compound for unambiguous identification and characterization. Predicted NMR spectra may be available through specialized chemical software and databases.

## Safety Information

Based on available safety data sheets, **1-Methyl-4-oxocyclohexanecarboxylic acid** is classified with the following hazards:

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[1]
- Signal Word: Warning.[1]
- Precautionary Statements: P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P312, P332+P313, P337+P313, P362, P403+P233, P405, P501.[1]

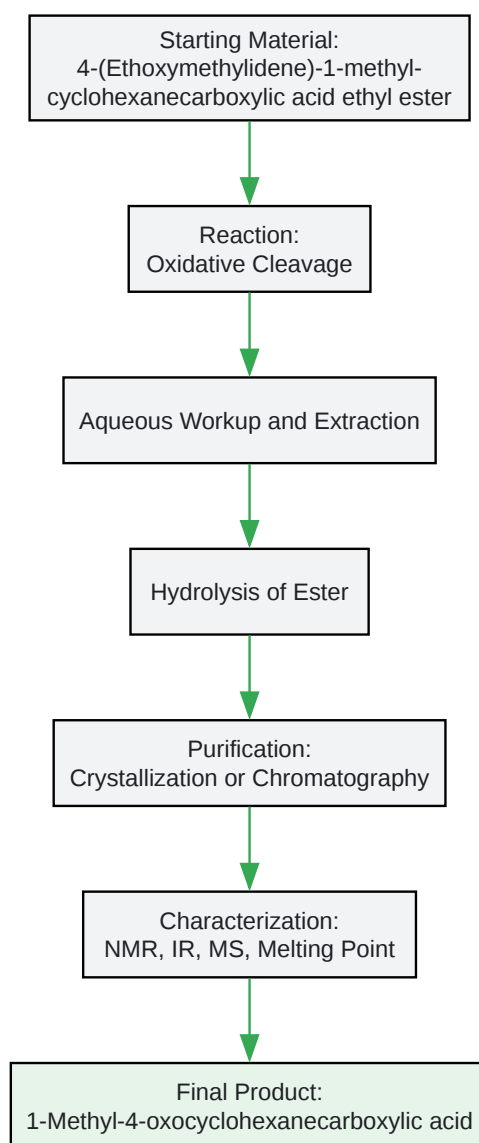
Standard laboratory safety protocols, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat, should be strictly followed when handling this compound. Work should be conducted in a well-ventilated fume hood.

## Experimental Protocols

As previously mentioned, detailed and verified experimental protocols for the synthesis and analysis of **1-Methyl-4-oxocyclohexanecarboxylic acid** are not widely published.

Researchers in need of this compound may need to develop a synthetic route based on established methodologies for similar structures, such as those involving the functionalization of cyclohexanone or cyclohexanecarboxylic acid derivatives. Careful monitoring and characterization at each step would be essential.

The following diagram outlines a general workflow that could be adapted for the synthesis and purification of this compound.



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### General Experimental Workflow

This guide serves as a foundational resource for professionals working with **1-Methyl-4-oxocyclohexanecarboxylic acid**. Further experimental investigation is encouraged to expand upon the available data for this compound.

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## References

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- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Methyl-4-oxocyclohexanecarboxylic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1344273#1-methyl-4-oxocyclohexanecarboxylic-acid-chemical-structure]

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